

5-Methylpyridine-3-carbonitrile: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Methylpyridine-3-carbonitrile**

Cat. No.: **B1298621**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety, handling, and toxicological information for **5-Methylpyridine-3-carbonitrile** (CAS No. 42885-14-3). The following sections detail the material's properties, hazards, and the necessary precautions for its safe use in a laboratory setting. All quantitative data is summarized for clarity, and procedural workflows are visualized to ensure rapid comprehension and implementation of safety protocols.

Section 1: Chemical and Physical Properties

5-Methylpyridine-3-carbonitrile is a solid, crystalline compound.^{[1][2]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ N ₂	[1] [2] [3] [4]
Molecular Weight	118.14 g/mol	[1] [2] [3] [4]
Appearance	Solid	[1] [2]
Melting Point	83-87 °C	[1] [2]
CAS Number	42885-14-3	[1] [2] [3] [4]
EC Number	255-988-8	[1] [2]

Section 2: Hazard Identification and Classification

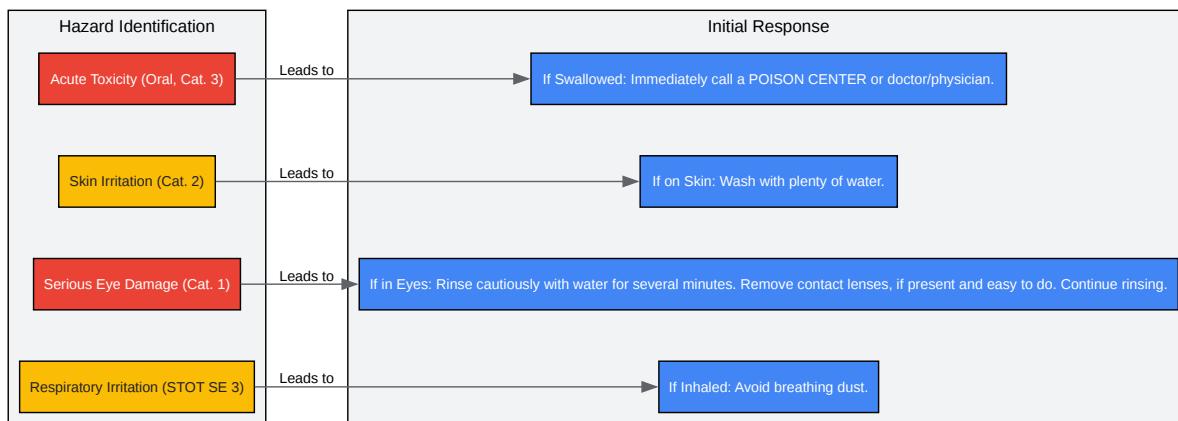
5-Methylpyridine-3-carbonitrile is classified as a hazardous substance. The signal word for this chemical is "Danger".[\[1\]](#) The hazard classifications and corresponding statements are outlined below.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Source: Sigma-Aldrich[\[1\]](#)

The following diagram illustrates the logical workflow for hazard identification and the initial response required upon potential exposure.

Figure 1: Hazard Identification and Initial Response Workflow

[Click to download full resolution via product page](#)

Caption: Figure 1: Hazard Identification and Initial Response Workflow.

Section 3: Safe Handling and Storage Protocols

Proper handling and storage of **5-Methylpyridine-3-carbonitrile** are crucial to minimize risk.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling this compound:

- Eye/Face Protection: Eyeshields and face shields.[\[1\]](#)
- Skin Protection: Protective gloves.[\[1\]](#)
- Respiratory Protection: Dust mask type N95 (US) or equivalent.[\[1\]](#)

Handling Procedures

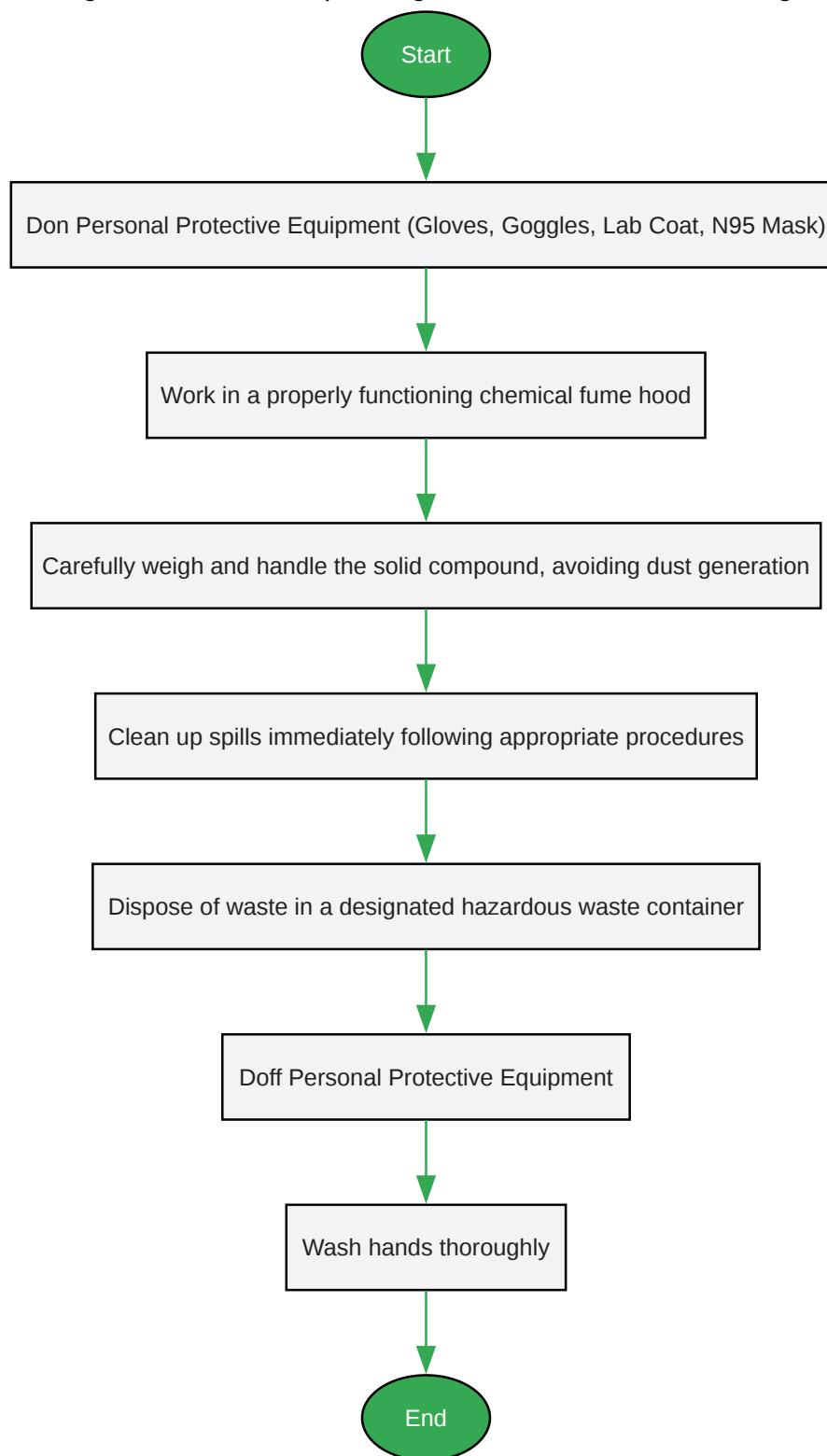
- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.[\[5\]](#)
- Incompatible materials to avoid are strong oxidizing agents.[\[5\]](#)
- Storage Class: 6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects.[\[1\]](#)

The following diagram outlines the standard operating procedure for safely handling **5-Methylpyridine-3-carbonitrile** in a laboratory setting.

Figure 2: Standard Operating Procedure for Safe Handling

[Click to download full resolution via product page](#)

Caption: Figure 2: Standard Operating Procedure for Safe Handling.

Section 4: First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6]

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards Arising from the Chemical: No data available.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[6]

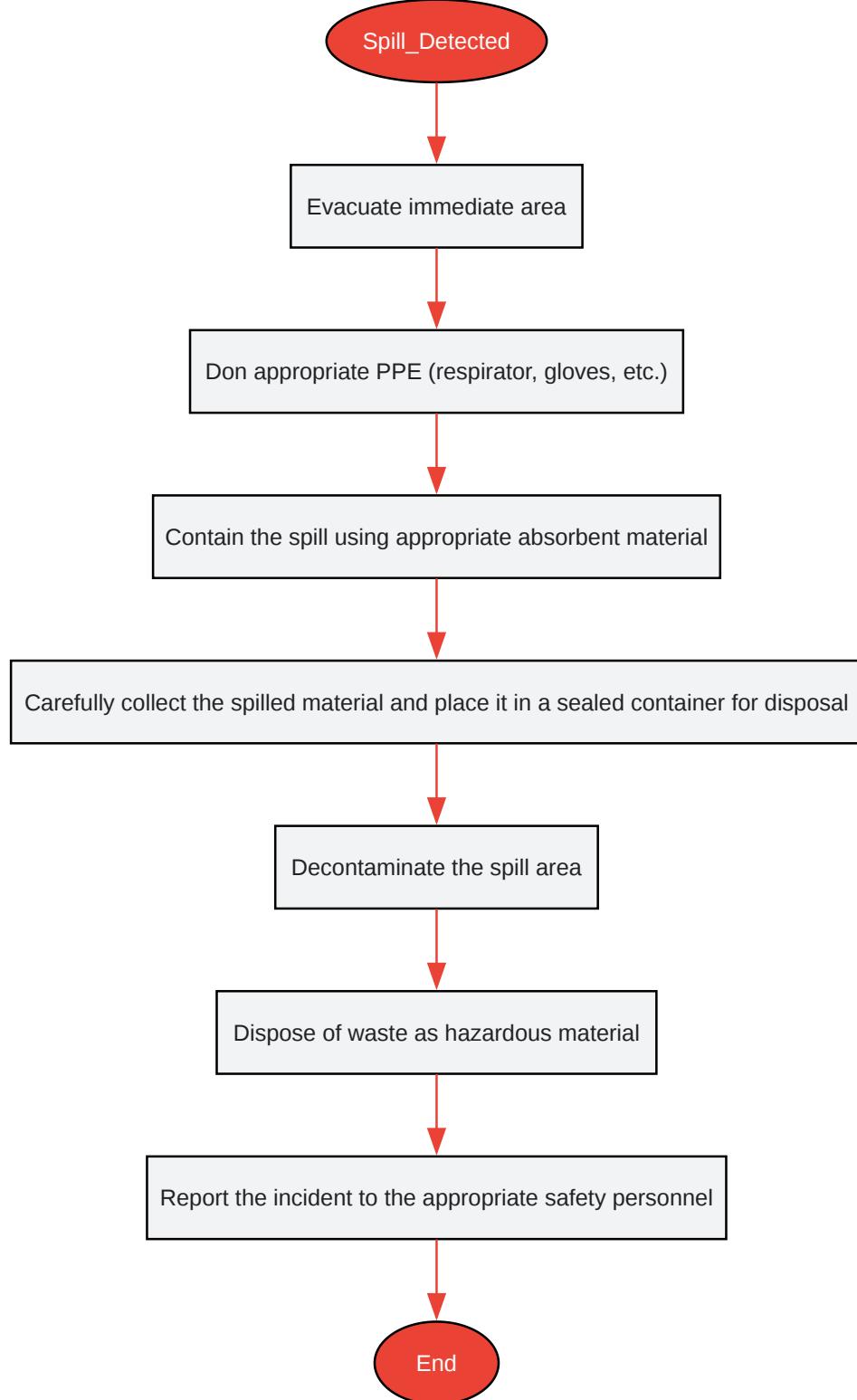
Section 6: Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

The workflow for responding to an accidental spill is visualized in the diagram below.

Figure 3: Accidental Spill Response Workflow

[Click to download full resolution via product page](#)

Caption: Figure 3: Accidental Spill Response Workflow.

Section 7: Toxicological Information

The toxicological properties of **5-Methylpyridine-3-carbonitrile** have not been thoroughly investigated. The available data indicates the following:

Toxicological Effect	Classification
Acute Oral Toxicity	Category 3
Skin Irritation	Category 2
Eye Damage	Category 1
Respiratory System	Target Organ (Single Exposure)

Source: Sigma-Aldrich[1]

No specific experimental protocols for the toxicological studies were available in the public domain at the time of this writing. Researchers should handle this compound with the caution appropriate for a substance with known acute toxicity and irritant properties.

Section 8: Conclusion

5-Methylpyridine-3-carbonitrile is a valuable research chemical that requires careful handling due to its acute toxicity and irritant properties. Adherence to the safety protocols outlined in this guide, including the use of appropriate personal protective equipment, proper storage, and emergency preparedness, is essential for its safe use in any research or development setting. All personnel handling this compound should be thoroughly familiar with its hazards and the procedures necessary to mitigate any potential risks.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-氰基-5-甲基吡啶 97% | Sigma-Aldrich [sigmaaldrich.cn]
- 2. 5-Methylpyridine-3-carbonitrile 97 42885-14-3 [sigmaaldrich.com]
- 3. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 4. scbt.com [scbt.com]
- 5. 6-Amino-5-Methylpyridine-3-Carbonitrile Detailed Information, Properties, Applications, Safety Data & High-Purity Supplier China [nj-finechem.com]
- 6. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [5-Methylpyridine-3-carbonitrile: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298621#safety-handling-and-msds-for-5-methylpyridine-3-carbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com